

An In-depth Technical Guide to Astragalin: Chemical Structure and Properties

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Compound of Interest

Compound Name: Astragalin

Cat. No.: B1665802

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Astragalin (Kaempferol-3-O- β -D-glucoside) is a naturally occurring flavonoid glycoside found in a variety of medicinal and edible plants.[1][2][3] As a derivative of kaempferol, it belongs to the flavonol subclass of flavonoids.[3] Extensive research has highlighted its broad spectrum of pharmacological activities, including potent anti-inflammatory, antioxidant, neuroprotective, cardioprotective, and anticancer properties.[1] These therapeutic effects are attributed to its ability to modulate numerous molecular targets and signaling pathways, such as NF- κ B, MAPK, and PI3K/Akt. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological activities of **astragalin**, complete with detailed experimental methodologies and visual representations of its mechanisms of action to support further research and drug development endeavors.

Chemical Structure and Identification

Astragalin is structurally characterized as the 3-O-glucoside of kaempferol. A β -D-glucopyranose moiety is attached to the hydroxyl group at the C3 position of the kaempferol backbone.

Identifier	Value
IUPAC Name	5,7-dihydroxy-2-(4-hydroxyphenyl)-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one
Synonyms	Kaempferol-3-O-glucoside, Kaempferol 3-O-β-D-glucopyranoside
CAS Number	480-10-4
Chemical Formula	C ₂₁ H ₂₀ O ₁₁
SMILES	<chem>C1=CC(=CC=C1C2=C(C(=O)C3=C(C=C(C=C3O2)O)O)OC4C(C(C(C(O4)CO)O)O)O)O</chem>
InChI Key	JPUKWEQWGBDDQB-QSOFNFLRSA-N

Physicochemical and Spectroscopic Properties

Astragalin presents as a yellow solid powder. Its physicochemical properties are critical for its absorption, distribution, metabolism, and excretion (ADME) profile and for the design of suitable formulations.

Physicochemical Data

The following table summarizes the key physicochemical properties of **Astragalin**.

Property	Value	Reference
Molecular Weight	448.38 g/mol	
Melting Point	223-229 °C	
Boiling Point	823.2 ± 65.0 °C (Predicted)	
Density	1.79 ± 0.1 g/cm ³ (Predicted)	
pKa	6.20 ± 0.40 (Predicted)	
LogP	1.950 (Estimated)	

Solubility Data

Solvent	Solubility	Reference
Water	Slightly soluble (<1 mg/mL)	
DMSO	≥44.8 mg/mL; up to 90 mg/mL (200.72 mM)	
DMF	30 mg/mL	
Ethanol	12 mg/mL (26.76 mM)	

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and identification of **Astragalin**.

Technique	Data
UV-Vis Spectroscopy	The UV-Vis spectrum is used to study electronic transitions and is characteristic of the flavonoid structure.
Infrared (IR) Spectroscopy	IR spectroscopy helps identify functional groups based on their vibrational frequencies.
Nuclear Magnetic Resonance (NMR)	¹ H-NMR and ¹³ C-NMR provide detailed information about the carbon-hydrogen framework, confirming the structure and stereochemistry.
Mass Spectrometry (MS)	MS is used to determine the molecular weight and fragmentation pattern, confirming the molecular formula.

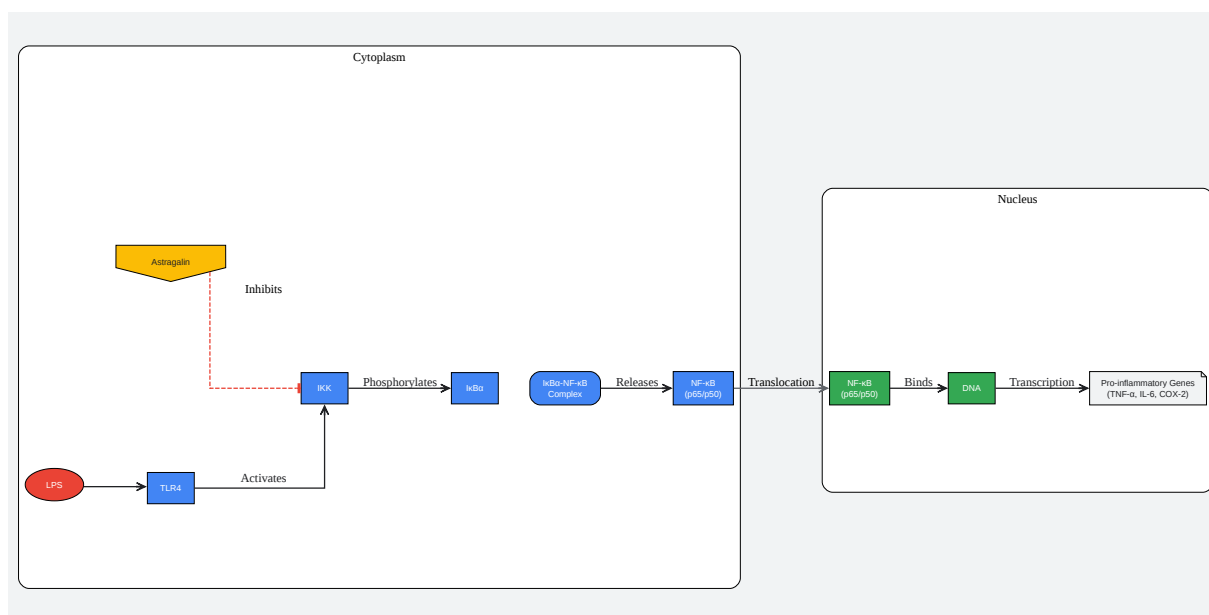
Biological Activities and Signaling Pathways

Astragalin exhibits a wide array of biological effects, primarily attributed to its anti-inflammatory and antioxidant activities. It modulates several key signaling pathways involved in cellular homeostasis and disease pathogenesis.

Anti-Inflammatory Activity

Astragalin exerts potent anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators such as nitric oxide (NO), prostaglandin E2 (PGE2), tumor necrosis factor-alpha (TNF- α), and various interleukins (IL-1 β , IL-6). This is achieved primarily through the downregulation of the NF- κ B and MAPK signaling pathways.

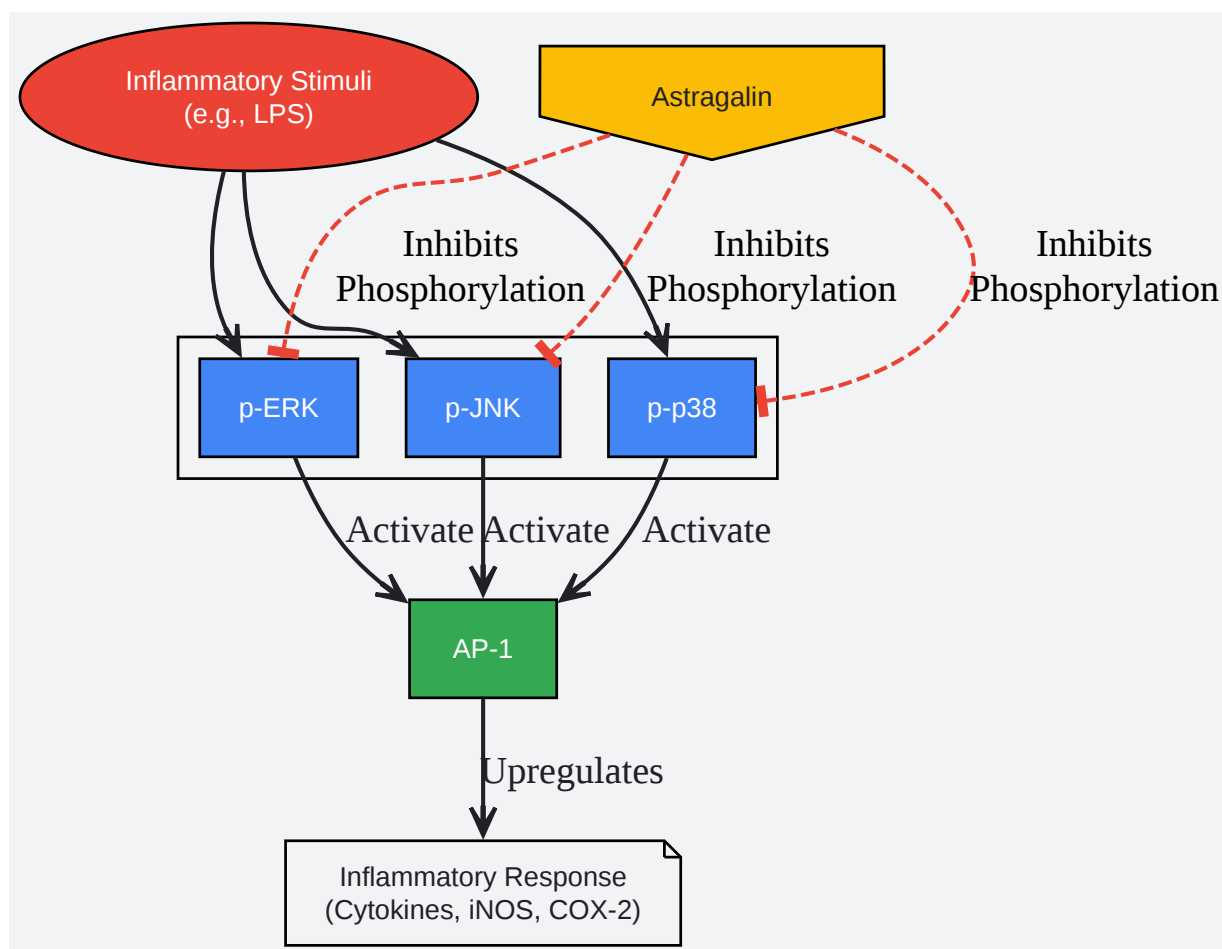
The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation. In response to stimuli like lipopolysaccharide (LPS), IKK phosphorylates I κ B α , leading to its degradation. This releases NF- κ B (p65/p50) to translocate to the nucleus and initiate the transcription of pro-inflammatory genes. **Astragalin** has been shown to inhibit the phosphorylation of I κ B α and p65, thereby blocking NF- κ B's nuclear translocation and subsequent inflammatory response.



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Astragalin inhibits the NF- κ B signaling pathway.

The Mitogen-Activated Protein Kinase (MAPK) pathway, including ERK, JNK, and p38, is another critical cascade in the inflammatory process. **Astragalin** has been demonstrated to suppress the phosphorylation of these key MAPK proteins in response to inflammatory stimuli, leading to a reduction in the expression of inflammatory mediators.



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Astragalin downregulates the MAPK signaling cascade.

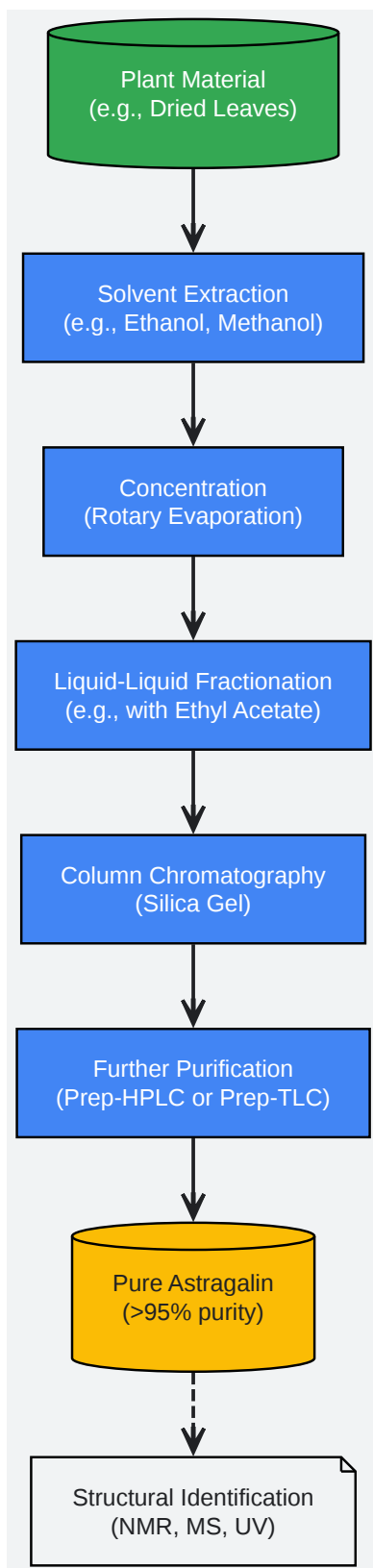
Antioxidant Activity

Astragalin is a potent antioxidant, capable of scavenging a variety of free radicals, including superoxide anions and hydroxyl radicals. It also enhances the activity of endogenous antioxidant enzymes like superoxide dismutase (SOD) and glutathione peroxidase (GPx). This antioxidant capacity helps protect cells from oxidative stress, a key factor in many chronic diseases.

Experimental Protocols

Isolation and Purification of Astragalin

Astragalin can be isolated from various plant sources, such as the leaves of *Morus alba* or the aerial parts of *Chenopodium album*. A general workflow involves extraction, fractionation, and chromatographic purification.



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*General workflow for the isolation of **Astragalin**.*

Methodology: Isolation from *Chenopodium album*

- **Extraction:** Defat powdered aerial parts of the plant with hexane. Subsequently, extract the defatted material with ethanol using a Soxhlet apparatus.
- **Fractionation:** Concentrate the ethanolic extract under reduced pressure. Partition the residue between ethyl acetate and water. The flavonoid glycosides will preferentially move to the ethyl acetate phase.
- **Column Chromatography:** Concentrate the ethyl acetate fraction and apply it to a silica gel column. Elute the column with a solvent system such as ethyl acetate:methanol:water (e.g., 15:1.25:1 v/v/v).
- **Fraction Collection:** Collect fractions and monitor them using Thin-Layer Chromatography (TLC), visualizing spots under UV light.
- **Purification:** Combine fractions containing the target compound. Further purify using preparative TLC or preparative High-Performance Liquid Chromatography (HPLC) to achieve high purity.
- **Identification:** Confirm the identity and purity of the isolated compound using spectroscopic methods ($^1\text{H-NMR}$, MS, IR, UV) and by comparison with a certified reference standard.

In Vitro Antioxidant Activity Assay: DPPH Radical Scavenging

The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common and rapid method to evaluate the radical scavenging activity of compounds.

Protocol:

- **Reagent Preparation:** Prepare a stock solution of DPPH (e.g., 0.1 mM) in methanol. Prepare a series of dilutions of **Astragalin** in methanol. A standard antioxidant, such as Trolox or Ascorbic Acid, is used as a positive control.
- **Reaction Mixture:** In a 96-well plate, add 100 μL of the DPPH solution to 100 μL of the various concentrations of **Astragalin**, the standard, or methanol (as a blank).

- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of the solutions at approximately 517 nm using a microplate reader.
- Calculation: The percentage of DPPH radical scavenging activity is calculated using the following formula: $\text{Scavenging Activity (\%)} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$
Where A_{control} is the absorbance of the DPPH solution with methanol, and A_{sample} is the absorbance of the DPPH solution with the **Astragalín** sample or standard.
- IC₅₀ Determination: Plot the scavenging percentage against the concentration of **Astragalín** to determine the IC₅₀ value (the concentration required to scavenge 50% of the DPPH radicals).

In Vitro Anti-inflammatory Assay: Nitric Oxide (NO) Inhibition in Macrophages

This assay measures the ability of a compound to inhibit the production of nitric oxide in macrophage cells (e.g., RAW 264.7) stimulated with lipopolysaccharide (LPS).

Protocol:

- Cell Culture: Culture RAW 264.7 cells in appropriate media (e.g., DMEM with 10% FBS) until they reach 80-90% confluency.
- Cell Seeding: Seed the cells into a 96-well plate at a density of approximately 5×10^4 cells/well and allow them to adhere overnight.
- Treatment: Pre-treat the cells with various non-toxic concentrations of **Astragalín** for 1-2 hours.
- Stimulation: Stimulate the cells with LPS (e.g., 1 µg/mL) for 24 hours to induce inflammation and NO production. Include a negative control (cells only), a vehicle control, and a positive control (LPS only).
- NO Measurement (Griess Assay):

- Collect 50 μ L of the cell culture supernatant from each well.
- Add 50 μ L of Griess Reagent A (sulfanilamide solution) and incubate for 10 minutes.
- Add 50 μ L of Griess Reagent B (N-(1-naphthyl)ethylenediamine solution) and incubate for another 10 minutes in the dark.
- Measure the absorbance at 540 nm.
- Calculation: Quantify the nitrite concentration (a stable product of NO) using a standard curve prepared with sodium nitrite. Calculate the percentage of NO inhibition relative to the LPS-only control.

Conclusion

Astragalin is a multifaceted flavonoid with significant therapeutic potential, underpinned by its well-documented anti-inflammatory and antioxidant properties. Its ability to modulate critical cellular signaling pathways like NF- κ B and MAPK makes it a compelling candidate for the development of novel drugs targeting a range of inflammatory and oxidative stress-related diseases. The data and protocols presented in this guide offer a foundational resource for researchers aiming to explore the full pharmacological landscape of **Astragalin** and translate its promising bioactivities into clinical applications. Further research, including structural optimization and in-depth in vivo studies, is warranted to fully realize its therapeutic value.

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